

# Technical Guide: Tos-PEG4-THP for Advanced Drug Development

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## Compound of Interest

Compound Name: *Tos-PEG4-THP*

Cat. No.: *B2986632*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Tos-PEG4-THP**, a bifunctional linker critical in the development of targeted protein degraders, particularly Proteolysis Targeting Chimeras (PROTACs). This document outlines its chemical properties, applications, and detailed experimental protocols for its use in the synthesis of PROTACs, such as the K-Ras degrader.

## Introduction to Tos-PEG4-THP

**Tos-PEG4-THP** is a heterobifunctional linker molecule featuring a tosyl (Tos) group, a tetraethylene glycol (PEG4) spacer, and a tetrahydropyran (THP) protecting group. Its structure is designed to facilitate the modular synthesis of complex molecules like PROTACs. The tosyl group serves as an excellent leaving group for nucleophilic substitution reactions, enabling covalent linkage to a ligand for a target protein or an E3 ligase. The hydrophilic PEG4 spacer enhances the solubility of the resulting PROTAC and provides optimal spatial separation between the two ends of the molecule. The THP group protects a terminal hydroxyl group, which can be deprotected under acidic conditions to reveal a reactive site for further conjugation.

## Physicochemical and Quantitative Data

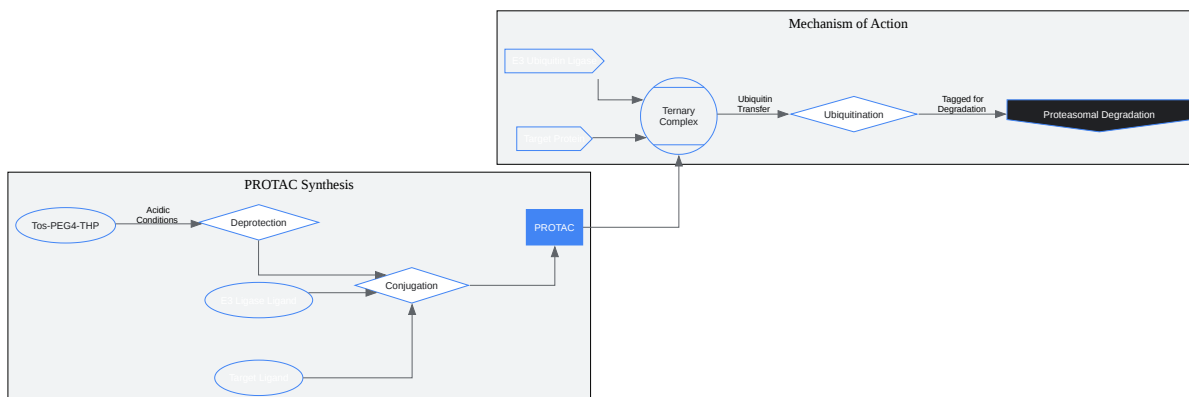
The key properties of **Tos-PEG4-THP** are summarized in the table below for easy reference.

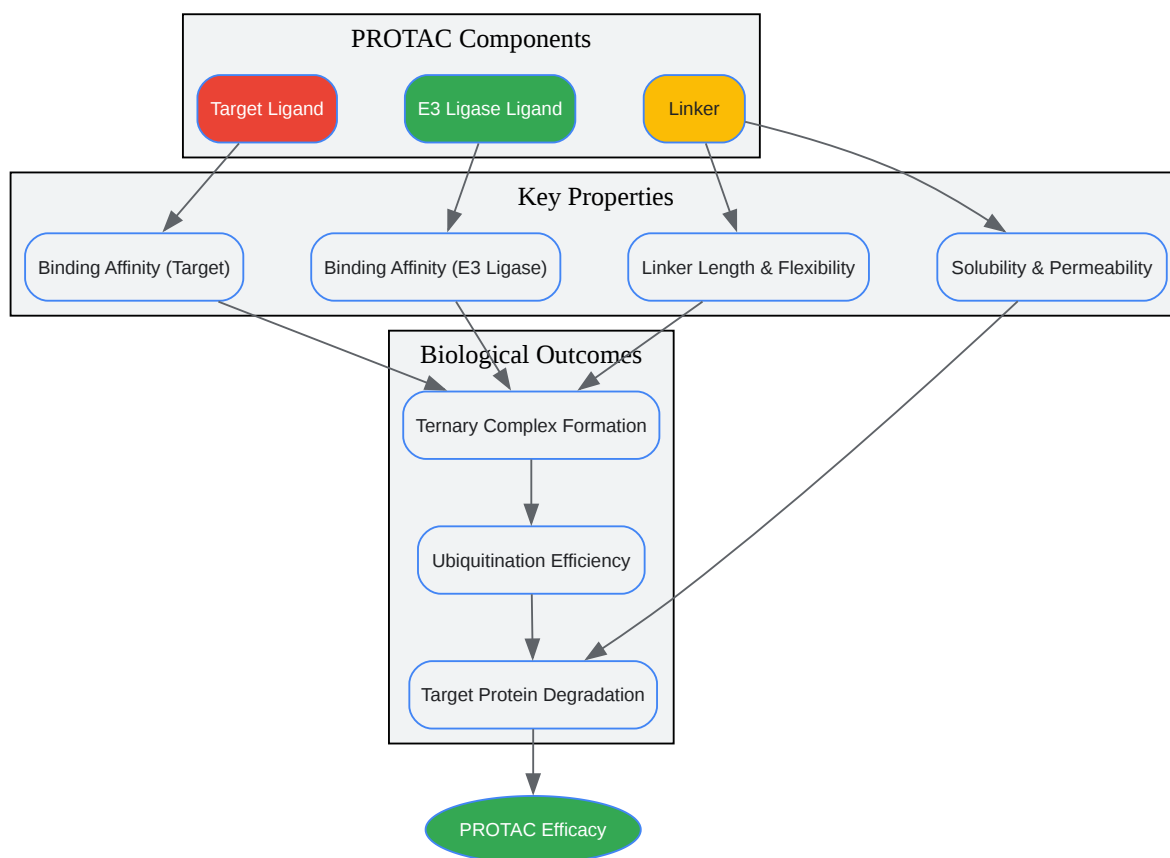
Property	Value	Citations
CAS Number	86259-89-4	
Molecular Formula	C <sub>20</sub> H <sub>32</sub> O <sub>8</sub> S	
Molecular Weight	432.53 g/mol	
Appearance	Colorless to pale yellow oily liquid	
Solubility	Soluble in DMSO and water (with sonication).	[1]
Storage Conditions	Short-term (days to weeks) at 2-8°C; Long-term (months to years) at -20°C under nitrogen.	[1]

## Applications in Drug Development: PROTAC Synthesis

**Tos-PEG4-THP** is a key building block in the synthesis of PROTACs, which are designed to hijack the cell's natural protein disposal system to eliminate disease-causing proteins. A notable application of **Tos-PEG4-THP** is in the synthesis of K-Ras degraders.[2][3] The linker connects a ligand that binds to the target protein (e.g., K-Ras) with a ligand that recruits an E3 ubiquitin ligase (e.g., Von Hippel-Lindau (VHL) or Cereblon (CRBN)).[2]

The general workflow for the synthesis and action of a PROTAC utilizing a linker like **Tos-PEG4-THP** is depicted below.





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## References

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